

An In-depth Technical Guide to Safety Precautions for Handling Iodine-120

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Compound of Interest

Compound Name: Iodine-120
CAS No.: 15480-34-9
Cat. No.: B1201904

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the necessary safety precautions for handling the radionuclide **Iodine-120** (I-120) in a research and drug development laboratory setting. Due to its short half-life and unique decay characteristics, including positron emission, specific safety protocols must be implemented to minimize radiation exposure to personnel. This document outlines the physical properties of **Iodine-120**, detailed safety procedures, shielding requirements, bioassay recommendations, and waste disposal protocols.

Physical and Radiological Properties of Iodine-120

Iodine-120 is a radioactive isotope of iodine with a relatively short half-life, making it a valuable tool in various research applications, particularly in the field of medical imaging and radiopharmaceutical development. A thorough understanding of its physical properties is fundamental to establishing safe handling procedures.

Table 1: Physical and Decay Characteristics of **Iodine-120**

Property	Value
Half-life ($T_{1/2}$)	81.6 minutes (1.36 hours)
Decay Mode	Electron Capture (EC), Positron Emission (β^+)
Daughter Nuclide	Tellurium-120 (^{120}Te)
Specific Activity	7.16×10^{17} Bq/g

Iodine-120 decays via electron capture and positron emission to stable Tellurium-120. The positron emission results in the production of two 511 keV annihilation photons, which are a significant consideration for external radiation exposure and shielding. In addition to the annihilation photons, **Iodine-120** emits a spectrum of gamma rays and positrons.

Table 2: Principal Gamma and Positron Emissions of **Iodine-120**

Radiation Type	Energy (keV)	Intensity (%)
Annihilation Photons	511	136.4
Gamma	560.4	69.6
Gamma	641.1	8.42
Gamma	1523.0	1.67
Positron (β^+)	1542 (E_{max})	68.2

Note: The intensity of annihilation photons is greater than 100% because each positron emission event results in two photons.

Radiation Safety and Dose Assessment

Effective radiation protection is paramount when working with **Iodine-120**. The primary hazards are external exposure from gamma and annihilation photons and internal exposure from inhalation or ingestion.

Table 3: Dose Rate and Shielding Data for **Iodine-120**

Parameter	Value
Specific Gamma-Ray Dose Constant (Γ)	0.16 mSv-m ² /GBq-hr
Half-Value Layer (HVL) for 511 keV photons in Lead	~5 mm
Tenth-Value Layer (TVL) for 511 keV photons in Lead	~16.5 mm

Shielding Recommendations

Due to the emission of high-energy gamma rays, particularly the 511 keV annihilation photons, appropriate shielding is crucial.

- Lead: High-density materials like lead are effective for shielding the gamma and annihilation photons from **Iodine-120**.
 - For general lab work with millicurie quantities, lead shielding of at least 1-2 cm thickness is recommended for vials and syringes.
 - Lead bricks should be used to create a shielded work area.
- Tungsten: Tungsten is denser than lead and can be used for syringe shields and vial containers where space and weight are a concern.
- Bremsstrahlung Radiation: While **Iodine-120** is not a primary beta emitter, the positrons it emits can produce bremsstrahlung (braking) radiation upon interaction with high-Z materials like lead. Therefore, it is good practice to have an inner layer of a low-Z material like acrylic or aluminum (at least 1 cm) to absorb the positrons before they reach the lead shielding.

Experimental Protocols and Safe Handling Procedures

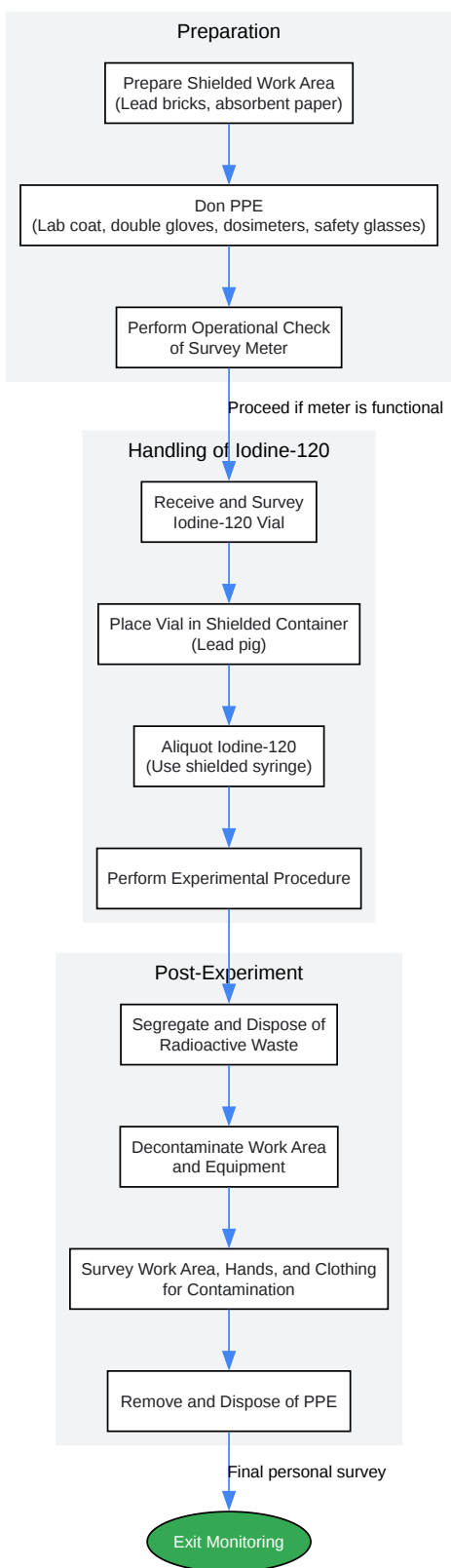
Adherence to a strict experimental workflow is essential to minimize exposure and prevent contamination.

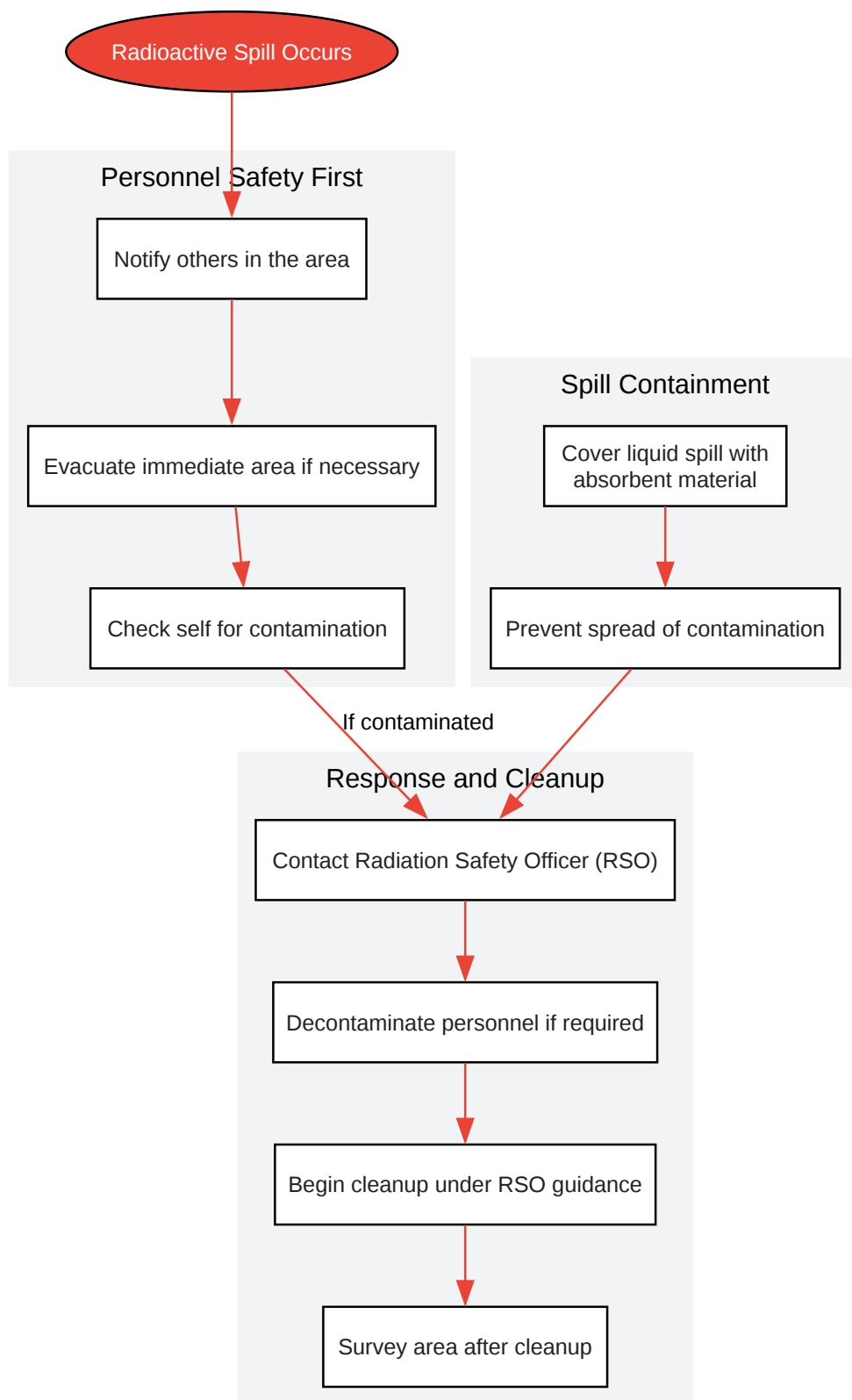
General Laboratory Practices

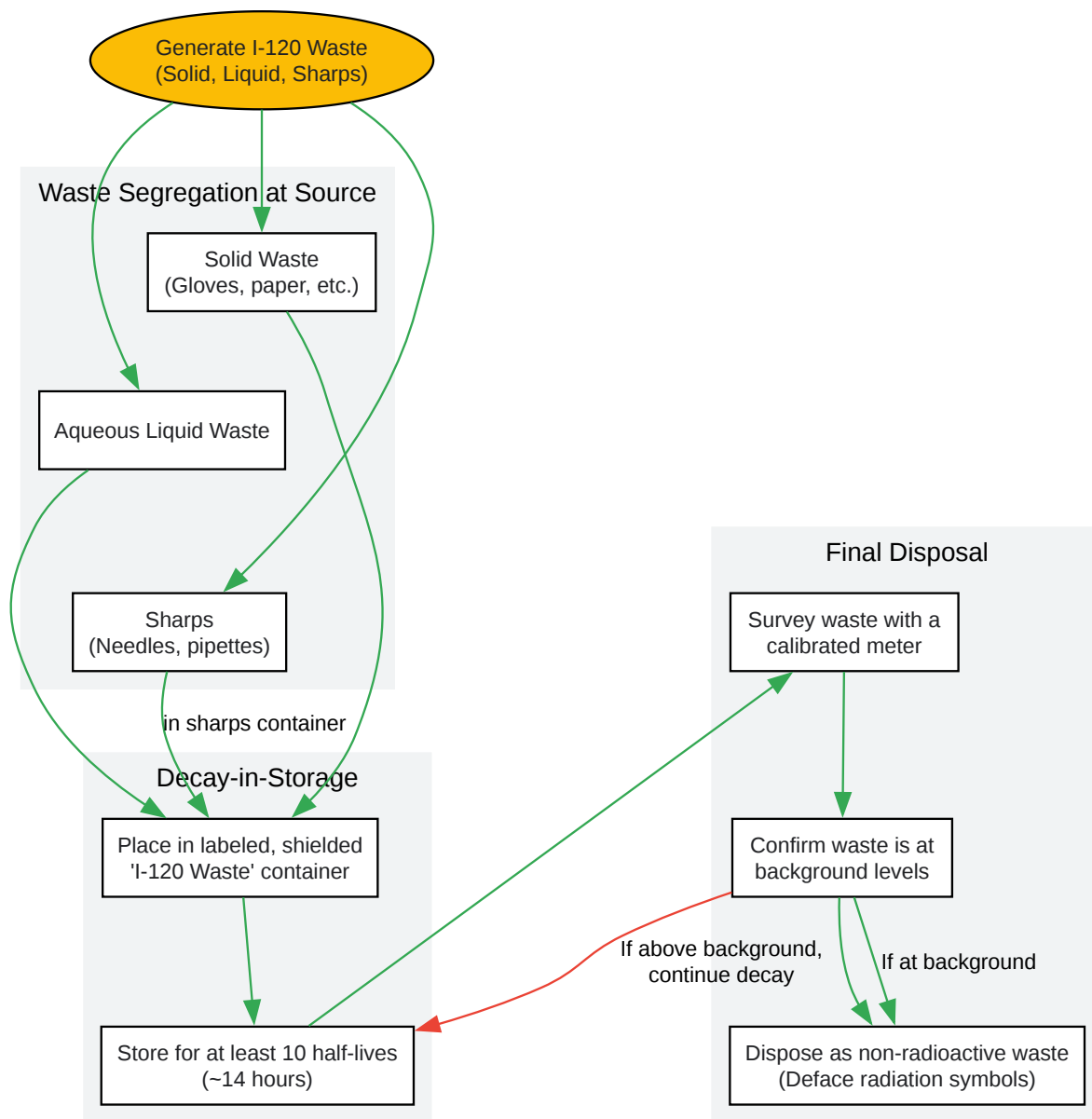
- Designated Area: All work with **Iodine-120** must be conducted in a designated and properly labeled radioactive materials area.
- Fume Hood: All handling of open sources of **Iodine-120** that could become volatile must be performed in a certified chemical fume hood with an adequate face velocity.
- Personal Protective Equipment (PPE):
 - Double pair of disposable gloves.
 - Lab coat.
 - Safety glasses with side shields.
 - Whole-body and ring dosimeters are mandatory for personnel handling significant quantities of **Iodine-120**.
- Contamination Control:
 - Cover work surfaces with absorbent, plastic-backed paper.
 - Use trays to contain potential spills.
 - Frequently monitor gloves and work area for contamination with a survey meter equipped with a pancake probe.

Detailed Experimental Workflow

The following diagram outlines a typical workflow for handling **Iodine-120** in a research setting.







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